

Application Notes and Protocols for TASIN-1 Hydrochloride

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Compound of Interest

Compound Name: TASIN-1 Hydrochloride

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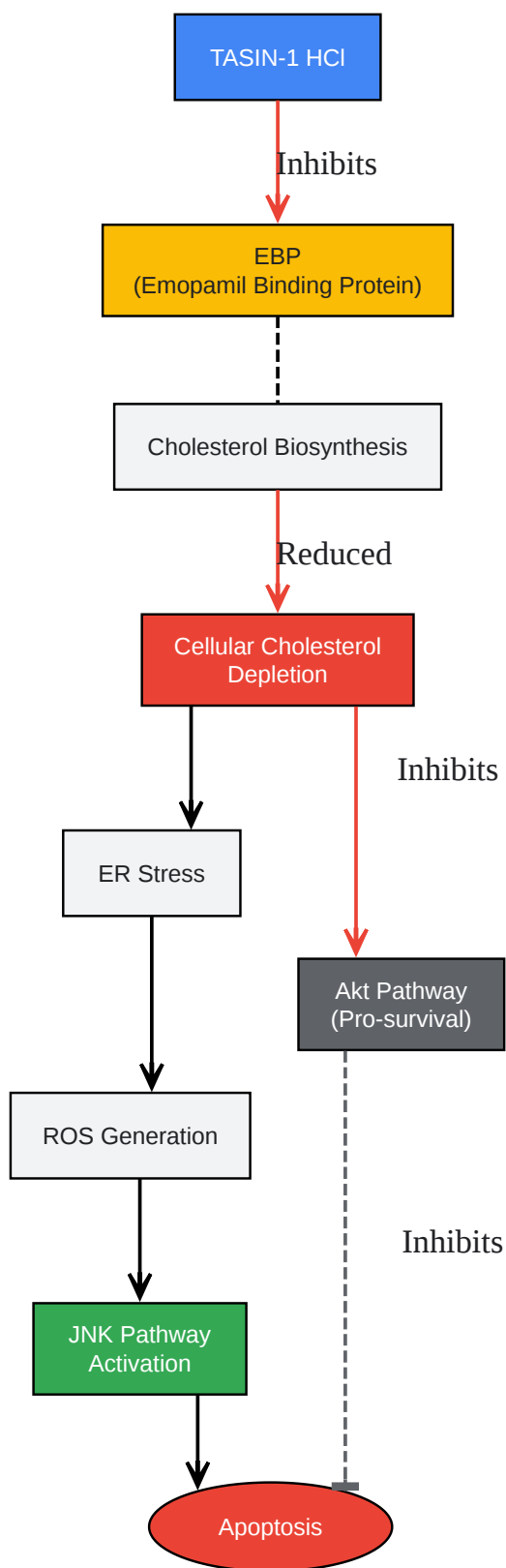
This document provides detailed guidelines and protocols for the dissolution and laboratory use of **TASIN-1 Hydrochloride**, a selective inhibitor of truncated Adenomatous Polyposis Coli (APC). TASIN-1 selectively targets and induces apoptosis in colorectal cancer cells harboring APC truncations by inhibiting cholesterol biosynthesis.^{[1][2]}

Product Information

- Product Name: **TASIN-1 Hydrochloride**
- CAS Number: 1678515-13-3
- Molecular Formula: $C_{18}H_{29}ClN_2O_3S$ ^[3]
- Molecular Weight: 388.95 g/mol ^{[3][4]}
- Appearance: White to beige powder^[4]

Mechanism of Action

TASIN-1 exerts its cytotoxic effects by inhibiting the Emopamil Binding Protein (EBP), a key enzyme in the cholesterol biosynthesis pathway.^{[1][5]} This inhibition leads to the depletion of cellular cholesterol, which in turn triggers Endoplasmic Reticulum (ER) stress, the generation of Reactive Oxygen Species (ROS), and activation of the JNK signaling pathway, ultimately leading to apoptosis.^{[6][7][8]} Concurrently, TASIN-1 inhibits the pro-survival Akt signaling pathway.^{[6][7][9]} This selective action makes it a potent agent against colorectal cancer cells with truncated APC, while sparing cells with wild-type APC.^{[1][6]}





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